

# Formebolone: A Technical Overview of its Core Molecular Characteristics

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## Compound of Interest

Compound Name: Formebolone

Cat. No.: B1673541

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This technical guide provides an in-depth analysis of the fundamental molecular properties of **Formebolone**, an anabolic-androgenic steroid. The document focuses on its molecular weight and chemical formula, presenting the data in a structured format for clarity and ease of comparison.

## Core Molecular Data

**Formebolone**, a synthetic derivative of testosterone, is distinguished by a specific molecular arrangement that dictates its biological activity. The empirical and molecular weights are fundamental parameters for any quantitative analysis, including dosage calculations, metabolic studies, and analytical detection.

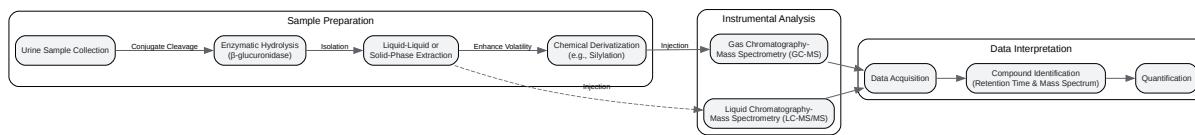
Parameter	Value	Source
Molecular Formula	C21H28O4	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	344.45 g/mol	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Exact Mass	344.1988 u	<a href="#">[4]</a>
Elemental Composition	C: 73.23%, H: 8.19%, O: 18.58%	<a href="#">[2]</a> <a href="#">[4]</a>

## Experimental Protocols

While specific, detailed experimental protocols for the synthesis or analysis of **Formebolone** are proprietary and not extensively published in public literature, general methodologies can be inferred from standard practices in steroid chemistry and analytical toxicology.

**Synthesis:** The preparation of **Formebolone** would likely involve a multi-step chemical synthesis starting from a commercially available steroid precursor. Key reaction steps would include the introduction of the 2-formyl group, the 11 $\alpha$ -hydroxyl group, and the 17 $\alpha$ -methyl group, along with the creation of the 1,4-diene structure in the A-ring of the steroid nucleus. Each step would necessitate specific reagents and reaction conditions (e.g., temperature, pressure, catalysts) followed by purification and characterization (e.g., NMR, mass spectrometry, HPLC) to ensure the identity and purity of the final compound.

**Analytical Detection:** In the context of anti-doping and metabolic studies, the detection of **Formebolone** and its metabolites in biological matrices such as urine is a critical application. A typical workflow for such an analysis is outlined below.



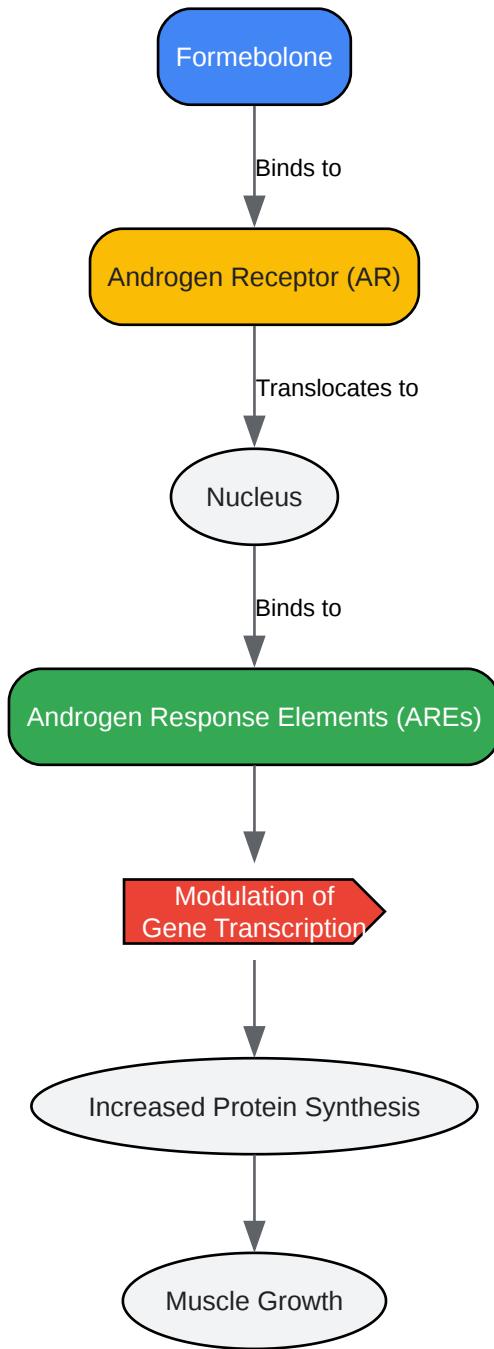
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Analytical workflow for **Formebolone** detection.

## Signaling and Metabolic Considerations

**Formebolone** functions as an anabolic-androgenic steroid (AAS).<sup>[7]</sup> Its mechanism of action, like other AAS, is presumed to involve binding to and activating androgen receptors, leading to downstream effects on gene transcription that promote protein synthesis and muscle growth. It

has also been noted for its anticatabolic properties, potentially by counteracting the effects of glucocorticoids.[4][7]



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## References

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